

AMXT-1501 Stability and Storage: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: AMXT-1501 tetrahydrochloride

Cat. No.: B8081543

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the stability and recommended storage conditions for AMXT-1501, a novel polyamine transport inhibitor. The included protocols are designed to guide researchers in maintaining the integrity of the compound and in developing stability-indicating analytical methods.

Physicochemical Properties and Storage Conditions

AMXT-1501 is a polyamine analog with the chemical formula $C_{32}H_{68}N_6O_2$ and a molecular weight of 568.94 g/mol. It is often supplied as a salt, such as tetrahydrochloride or dicaprate, to improve its solubility and handling properties.

Table 1: Recommended Storage Conditions for AMXT-1501

Form	Storage Temperature	Duration	Additional Precautions
Solid Powder	0 - 4 °C	Short-term (days to weeks)	Keep dry and protected from light.
-20 °C	Long-term (months to years)	Store in a tightly sealed container.	
Stock Solution (in DMSO)	-20 °C	Up to 1 month	Sealed storage, protect from moisture and light.[1]
-80 °C	Up to 6 months	Sealed storage, protect from moisture and light.[1]	

Note: The shelf life of the solid powder is stated to be greater than 3 years if stored properly[2].

Potential Degradation Pathways

While specific degradation pathways for AMXT-1501 have not been extensively published, a key consideration is the potential for the formation of Schiff-base addition products. This can occur if the compound comes into contact with reducing sugars. Therefore, it is crucial to avoid the use of excipients containing reducing sugars in formulations.

Experimental Protocols

Protocol for Preparation of AMXT-1501 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of AMXT-1501 in dimethyl sulfoxide (DMSO).

Materials:

- AMXT-1501 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Equilibrate the AMXT-1501 powder to room temperature before opening the container to prevent moisture condensation.
- In a sterile environment (e.g., a laminar flow hood), weigh the desired amount of AMXT-1501 powder using a calibrated analytical balance.
- Calculate the volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (L)} = (\text{Mass of AMXT-1501 (g)} / 568.94 \text{ g/mol}) / 0.010 \text{ mol/L}$
- Add the calculated volume of anhydrous DMSO to the vial containing the AMXT-1501 powder.
- Cap the vial tightly and vortex thoroughly until the powder is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months)[1].

Protocol for Forced Degradation Study of AMXT-1501

This protocol outlines a forced degradation study to identify potential degradation products and establish a stability-indicating analytical method. The study should be performed on a solution of AMXT-1501.

Stress Conditions:

- Acid Hydrolysis: 0.1 M HCl at 60°C for 24 hours.

- Base Hydrolysis: 0.1 M NaOH at 60°C for 24 hours.
- Oxidative Degradation: 3% H₂O₂ at room temperature for 24 hours.
- Thermal Degradation: 60°C for 48 hours (in solution).
- Photostability: Expose the solution to light according to ICH Q1B guidelines (e.g., overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter).

Procedure:

- Prepare a solution of AMXT-1501 in a suitable solvent (e.g., 50:50 acetonitrile:water) at a known concentration (e.g., 1 mg/mL).
- Expose aliquots of the solution to the stress conditions listed above. A control sample should be stored under recommended conditions in the dark.
- At specified time points (e.g., 0, 4, 8, 12, 24, 48 hours), withdraw samples.
- Neutralize the acid and base-stressed samples before analysis.
- Analyze all samples by a suitable stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC).

Protocol for Development of a Stability-Indicating HPLC Method

A reverse-phase HPLC method with UV or Mass Spectrometric (MS) detection is recommended for the analysis of AMXT-1501 and its degradation products.

Instrumentation and Conditions (Example):

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
- Mobile Phase B: 0.1% TFA in acetonitrile.

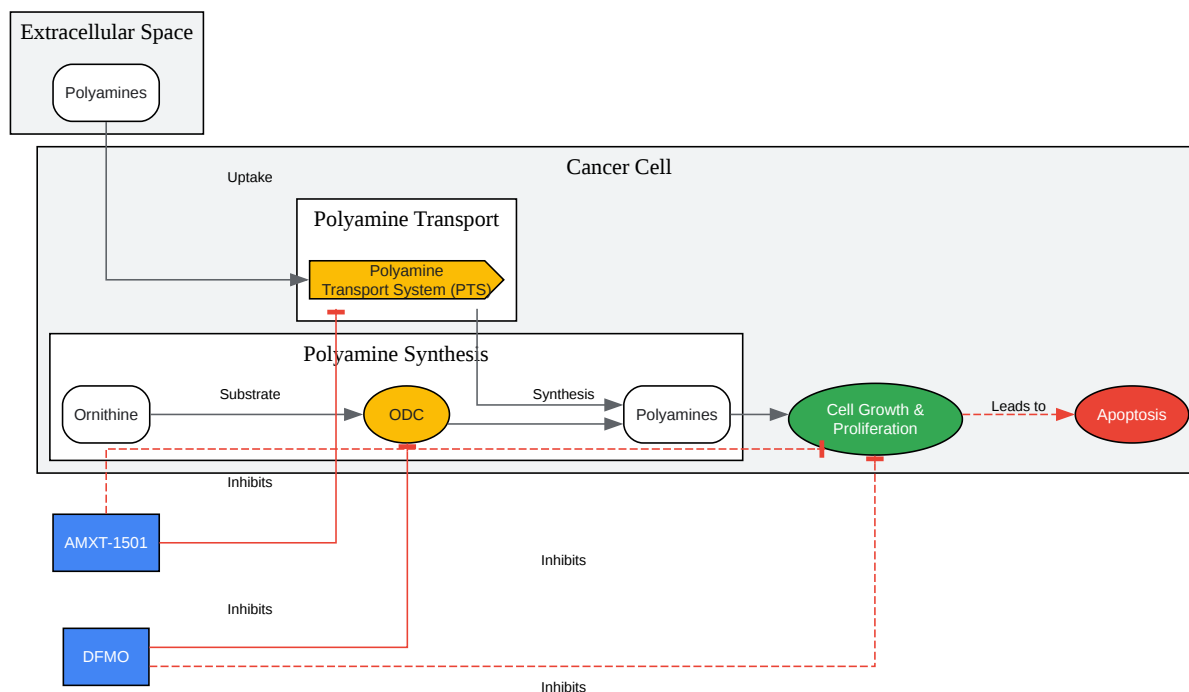
- Gradient Elution: A time-programmed gradient from 5% to 95% Mobile Phase B over 20-30 minutes can be a starting point for method development.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection: UV at an appropriate wavelength (to be determined by UV scan) or MS detection for identification of degradation products.
- Injection Volume: 10 µL.

Method Validation: The developed method should be validated according to ICH Q2(R1) guidelines for specificity, linearity, range, accuracy, precision, and robustness. The key aspect of a stability-indicating method is its ability to resolve the main peak of AMXT-1501 from all potential degradation product peaks.

Visualizations

AMXT-1501 Mechanism of Action

AMXT-1501 is a polyamine transport inhibitor. It blocks the uptake of polyamines, such as putrescine, spermidine, and spermine, into cancer cells. This is often used in combination with DFMO (difluoromethylornithine), which inhibits ornithine decarboxylase (ODC), a key enzyme in polyamine synthesis. The dual action depletes intracellular polyamine levels, leading to cell growth inhibition and apoptosis[2].

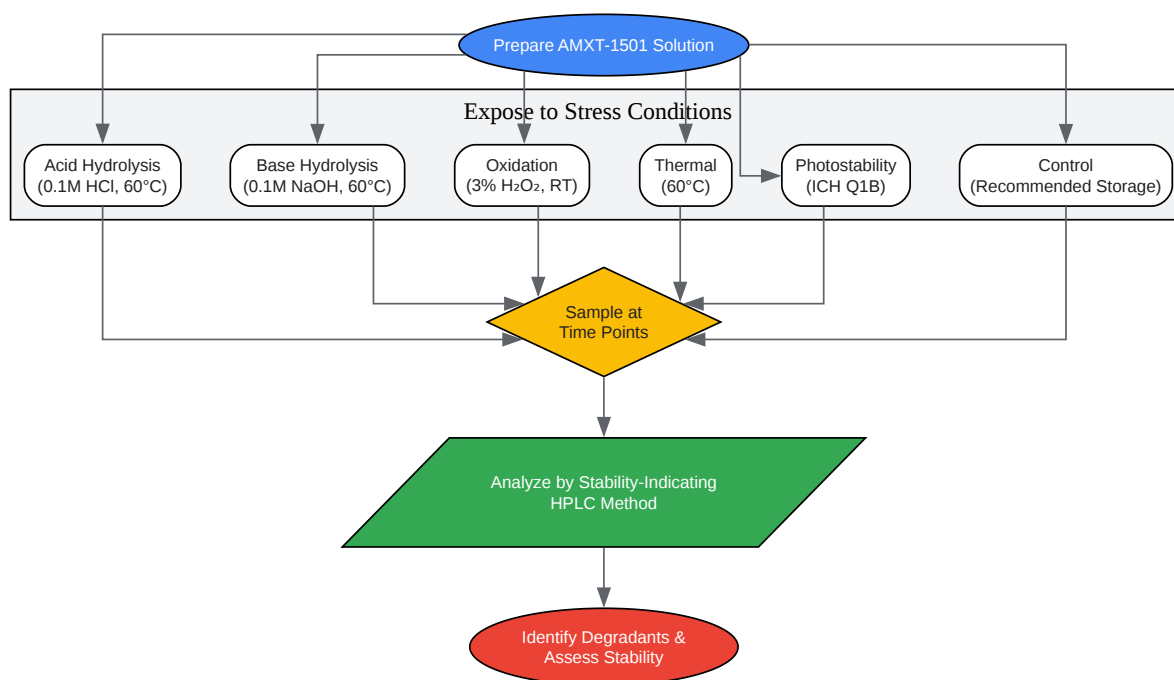


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Caption: Inhibition of Polyamine Synthesis and Transport by DFMO and AMXT-1501.

Forced Degradation Experimental Workflow

The following diagram illustrates the workflow for conducting a forced degradation study of AMXT-1501.



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Caption: Workflow for a forced degradation study of AMXT-1501.

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